Spectroscopic Unveiling of Butane, 1-(propylthio)-: A Technical Guide

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Compound of Interest

Compound Name:	*Butane, 1-(propylthio)-*
CAS No.:	*1613-46-3*
Cat. No.:	*B157714*

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This technical guide provides an in-depth analysis of the spectroscopic data for **Butane, 1-(propylthio)-**, also known as butyl propyl sulfide or 4-thiaoctane. With the chemical formula $C_7H_{16}S$ and a molecular weight of 132.27 g/mol , this thioether is a valuable compound in various research and development applications.[1] A thorough understanding of its spectroscopic signature is paramount for its identification, characterization, and quality control in scientific and industrial settings. This document offers a detailed examination of its mass spectrometry (MS), nuclear magnetic resonance (NMR) spectroscopy, and infrared (IR) spectroscopy data, blending theoretical principles with practical, field-proven insights.

Molecular Structure and Spectroscopic Overview

Butane, 1-(propylthio)- possesses a simple aliphatic structure with a central sulfur atom linking a butyl and a propyl chain. This structure gives rise to a distinct set of spectroscopic features that allow for its unambiguous identification.

Mass Spectrometry (MS)

Mass spectrometry is a powerful analytical technique that measures the mass-to-charge ratio of ions. The electron ionization (EI) mass spectrum of **Butane, 1-(propylthio)-** provides crucial

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information about its molecular weight and fragmentation pattern, which is instrumental in confirming its structure.

Experimental Protocol: Electron Ionization Mass Spectrometry (EI-MS)

A standard EI-MS experiment for a volatile liquid like **Butane, 1-(propylthio)-** involves the following steps:

- Sample Introduction: A small amount of the sample is injected into the instrument, typically through a gas chromatograph (GC) for separation and purification, or directly via a heated inlet system.
- Ionization: In the ion source, the sample molecules are bombarded with a high-energy electron beam (typically 70 eV). This process ejects an electron from the molecule, forming a positively charged molecular ion ($M^{+}\bullet$).
- Fragmentation: The high internal energy of the molecular ion causes it to fragment into smaller, characteristic ions.
- Mass Analysis: The ions are accelerated into a mass analyzer (e.g., a quadrupole or time-of-flight analyzer), which separates them based on their mass-to-charge ratio (m/z).
- Detection: An electron multiplier or similar detector records the abundance of each ion, generating the mass spectrum.

Data Summary: Mass Spectrum of **Butane, 1-(propylthio)-**

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m/z	Relative Intensity (%)	Proposed Fragment
132	35	$[CH_3(CH_2)_3S(CH_2)_2CH_3]^{+\bullet}$ (Molecular Ion)
89	100	$[CH_3(CH_2)_3S]^+$
57	80	$[CH_3(CH_2)_3]^+$
43	95	$[CH_3(CH_2)_2]^+$
41	75	$[C_3H_5]^+$
29	60	$[CH_3CH_2]^+$

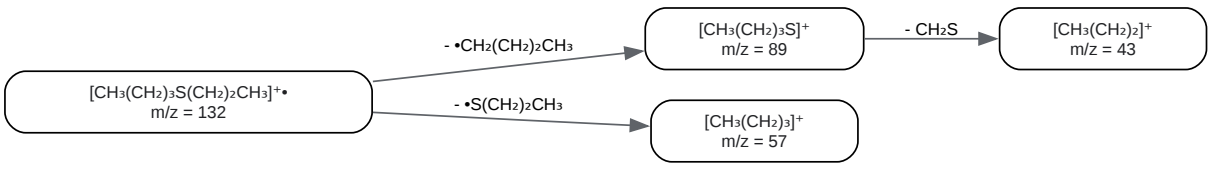
Data sourced from the NIST WebBook.

Interpretation of the Mass Spectrum

The mass spectrum of **Butane, 1-(propylthio)-** exhibits a molecular ion peak at m/z 132, which confirms the molecular weight of the compound. The fragmentation pattern is consistent with the structure of an aliphatic thioether. The base peak at m/z 89 corresponds to the loss of a propyl radical, forming a stable butylthiopropyl cation. Other significant peaks arise from the cleavage of C-C and C-S bonds, leading to the formation of butyl (m/z 57), propyl (m/z 43), and ethyl (m/z 29) cations.

Fragmentation Pathway

The major fragmentation pathways for **Butane, 1-(propylthio)-** under electron ionization are depicted in the following diagram:



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Caption: Major fragmentation pathways of **Butane, 1-(propylthio)-** in EI-MS.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is an indispensable tool for elucidating the carbon-hydrogen framework of organic molecules. Both ^{1}H and ^{13}C NMR spectra provide detailed information about the chemical environment of each atom.

Note: As experimental NMR data for **Butane, 1-(propylthio)-** is not readily available in public databases, the following data and interpretations are based on predicted spectra from reputable chemical modeling software. These predictions provide a reliable estimation of the expected spectral features.

Experimental Protocol: ^{1}H and ^{13}C NMR Spectroscopy

A typical NMR experiment for a liquid sample involves these steps:

- Sample Preparation: Approximately 5-10 mg of the sample is dissolved in about 0.5-0.7 mL of a deuterated solvent (e.g., $CDCl_3$) in a 5 mm NMR tube. A small amount of a reference standard, such as tetramethylsilane (TMS), is often added.
- Data Acquisition: The NMR tube is placed in the spectrometer's magnet. For ^{1}H NMR, a series of radiofrequency pulses are applied, and the resulting free induction decay (FID) is recorded. For ^{13}C NMR, proton decoupling is typically used to simplify the spectrum and enhance sensitivity.
- Data Processing: The FID is Fourier transformed to produce the NMR spectrum. Phasing, baseline correction, and referencing of the chemical shift scale are then performed.

Predicted ^{1}H NMR Data (400 MHz, $CDCl_3$)

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~2.50	Triplet	4H	-S-CH_2-
~1.58	Sextet	4H	-S-CH_2-CH_2-
~1.40	Sextet	4H	-CH_2-CH_2-CH_3
~0.92	Triplet	6H	-CH_3

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Interpretation of the ^{1}H NMR Spectrum

The predicted ^{1}H NMR spectrum of **Butane, 1-(propylthio)-** is expected to show four distinct signals, corresponding to the four chemically non-equivalent sets of protons. The two triplets at approximately 2.50 ppm are assigned to the methylene protons adjacent to the sulfur atom. The upfield region of the spectrum contains two overlapping sextets around 1.58 ppm and 1.40 ppm, corresponding to the other methylene groups. The terminal methyl groups of both the butyl and propyl chains are expected to appear as a single triplet at approximately 0.92 ppm due to their similar chemical environments.

Predicted ^{13}C NMR Data (100 MHz, $CDCl_3$)

Chemical Shift (ppm)	Assignment
~34.5	-S-CH_2-
~32.0	-S-CH_2-CH_2-
~22.5	-CH_2-CH_3
~13.7	-CH_3

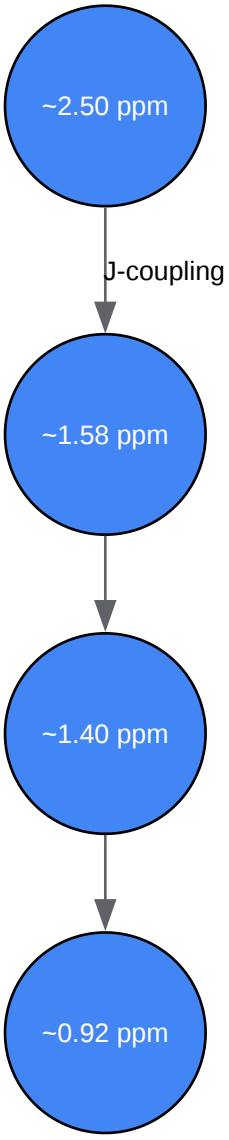
Interpretation of the ^{13}C NMR Spectrum

The predicted ^{13}C NMR spectrum is expected to display four signals, representing the four unique carbon environments in the molecule. The carbons directly attached to the sulfur atom are the most deshielded and are predicted to appear around 34.5 ppm. The other methylene carbons are expected at approximately 32.0 ppm and 22.5 ppm. The terminal methyl carbons are the most shielded and are predicted to resonate at about 13.7 ppm.

2D NMR Correlation Spectroscopy (COSY)

A 2D COSY experiment would be invaluable in confirming the assignments of the proton signals by showing correlations between adjacent protons.

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Caption: Expected COSY correlations for **Butane, 1-(propylthio)-**.

Infrared (IR) Spectroscopy

IR spectroscopy measures the absorption of infrared radiation by a molecule, which causes vibrations of the chemical bonds. It is particularly useful for identifying functional groups.

Note: As with the NMR data, the following IR data is based on a predicted spectrum due to the lack of readily available experimental data.

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Experimental Protocol: Attenuated Total Reflectance (ATR) FT-IR

ATR-FT-IR is a common technique for obtaining the IR spectrum of a liquid sample:

- Background Spectrum: A background spectrum of the clean ATR crystal (e.g., diamond or zinc selenide) is recorded.
- Sample Application: A small drop of the liquid sample is placed on the ATR crystal.
- Sample Spectrum: The IR beam is passed through the crystal, where it interacts with the sample at the surface. The transmitted radiation is then sent to the detector, and the sample spectrum is recorded.
- Data Processing: The background spectrum is automatically subtracted from the sample spectrum to yield the final absorbance or transmittance spectrum.

Predicted IR Data

Wavenumber (cm^{-1})	Vibration Type
2960-2850	C-H stretching
1465	C-H bending (methylene)
1380	C-H bending (methyl)
725-650	C-S stretching

Interpretation of the IR Spectrum

The predicted IR spectrum of **Butane, 1-(propylthio)-** is dominated by absorptions corresponding to the hydrocarbon portions of the molecule. A strong, broad band is expected in the 2960-2850 cm^{-1} region, which is characteristic of C-H stretching vibrations in alkanes. The spectrum should also show characteristic C-H bending vibrations for the methylene and methyl groups at approximately 1465 cm^{-1} and 1380 cm^{-1}, respectively. The C-S stretching vibration is expected to appear as a weaker band in the fingerprint region, typically between 725-650 cm^{-1}.

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Conclusion

The combined application of mass spectrometry, NMR spectroscopy, and infrared spectroscopy provides a comprehensive and unambiguous characterization of **Butane, 1-(propylthio)-**. While experimental NMR and IR data are not widely available, the analysis of the experimental mass spectrum and predicted NMR and IR spectra offers a robust framework for the identification and structural elucidation of this compound. These spectroscopic techniques, when used in concert, provide a powerful toolkit for researchers, scientists, and drug development professionals working with this and related thioethers.

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Sources

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